

A Technical Guide to the Stability and Storage of 1,3-Dihaloacetones

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Compound of Interest

Compound Name: 1,3-Dibromo-1,3-dichloroacetone

Cat. No.: B15073203

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This guide provides an in-depth overview of the stability and storage conditions for 1,3-dibromoacetone and 1,3-dichloroacetone. While the specific compound **1,3-dibromo-1,3-dichloroacetone** is a known disinfection byproduct, detailed public data on its stability and storage is scarce. Therefore, this document focuses on its closely related and commercially available analogues, providing critical information for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The following tables summarize the key physicochemical properties of 1,3-dibromoacetone and 1,3-dichloroacetone.

Table 1: Physicochemical Properties of 1,3-Dibromoacetone

Property	Value
CAS Number	816-39-7
Molecular Formula	C ₃ H ₄ Br ₂ O
Molecular Weight	215.87 g/mol [1]
Appearance	White to yellow crystals or fused solid[1]
Melting Point	29-30 °C[1]
Boiling Point	97-98 °C @ 21 mmHg[1]
Solubility	Soluble in acetone, chloroform, dichloromethane, and methanol.[2][3]

Table 2: Physicochemical Properties of 1,3-Dichloroacetone

Property	Value
CAS Number	534-07-6
Molecular Formula	C ₃ H ₄ Cl ₂ O
Molecular Weight	126.97 g/mol [4]
Appearance	White to pale brown crystals
Melting Point	39-41 °C[4]
Boiling Point	173 °C[4]
Density	1.383 g/mL at 25 °C[4]
Vapor Pressure	<0.1 mmHg at 20 °C[4]
Solubility	Soluble in water (27.9 g/L at 20°C), alcohol, and ether.[5][6]

Stability Profile

Both 1,3-dibromoacetone and 1,3-dichloroacetone are reactive compounds, and their stability is influenced by several factors.

- **General Stability:** 1,3-Dichloroacetone is generally stable under normal temperatures and pressures.^[7] However, for products where a retest or expiration date is not provided on the Certificate of Analysis, there may not be sufficient stability data to define a shelf life.^{[4][5]}
- **Sensitivity to Moisture:** Both compounds are sensitive to moisture.^{[1][7]} Halogenated ketones can be hygroscopic, and exposure to water can lead to hydration and potential degradation.
- **Incompatible Materials:** These compounds are incompatible with strong oxidizing agents, strong bases, and reducing agents.^[7] Contact with these materials should be avoided to prevent vigorous reactions and decomposition.
- **Hazardous Decomposition Products:** Upon decomposition, typically through heat or reaction with incompatible materials, these compounds can release hazardous substances such as carbon monoxide, carbon dioxide, and hydrogen halides (hydrogen bromide or hydrogen chloride).^[7]

A likely degradation pathway for α -halo ketones involves the elimination of hydrogen halide to form α,β -unsaturated ketones, especially in the presence of a base.

Recommended Storage Conditions

To ensure the stability and integrity of 1,3-dibromoacetone and 1,3-dichloroacetone, the following storage conditions are recommended.

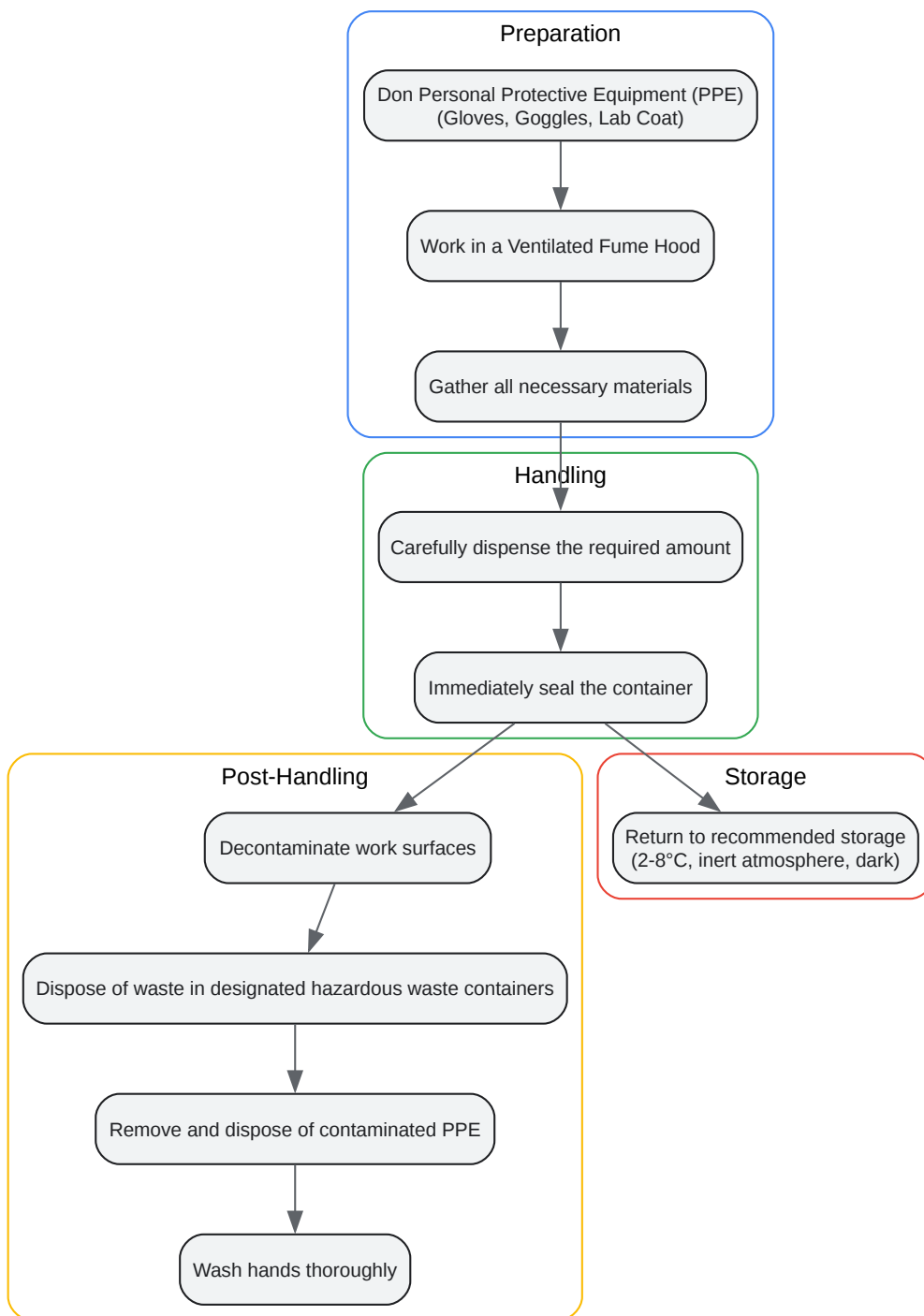
Table 3: Recommended Storage Conditions

Condition	Recommendation	Rationale
Temperature	Store in a refrigerator (2-8°C). [4]	To minimize decomposition and maintain stability.
Atmosphere	Store under an inert atmosphere (e.g., Argon).[1]	To protect from air and moisture.[1]
Container	Keep in a tightly sealed container.	To prevent exposure to air and moisture.
Location	Store in a dry, well-ventilated area.	To prevent moisture absorption and ensure safety.
Light	Store in a dark place.	To protect from light-induced degradation.
Separation	Store away from incompatible materials.	To prevent hazardous reactions.

Handling and Safety Precautions

Due to the hazardous nature of these compounds, proper handling procedures are crucial. The following workflow outlines the recommended steps for safe handling.

Safe Handling Workflow for 1,3-Dihaloacetones

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Caption: A workflow for the safe handling of 1,3-dihaloacetones.

Experimental Protocols

A common method for the synthesis of 1,3-dibromoacetone is through the direct bromination of acetone.

- Materials: Acetone, bromine, water, glacial acetic acid.
- Procedure:
 - Prepare a mixture of acetone, water, and glacial acetic acid in a reaction vessel.
 - Slowly add bromine dropwise to the mixture while maintaining the temperature at 70°C.
 - After the reaction is complete, the product can be isolated and purified by fractional distillation.[\[8\]](#)

Another approach involves a halogen exchange reaction from 1,3-dichloroacetone with lithium bromide, which can achieve a high isolated yield.[\[1\]](#)

1,3-Dichloroacetone can be synthesized by the oxidation of 1,3-dichloro-2-propanol.

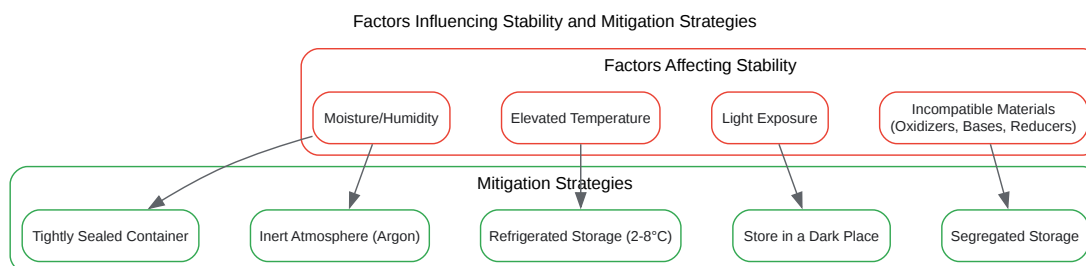
- Materials: 1,3-dichloro-2-propanol, sodium dichromate, water, sulfuric acid.
- Procedure:
 - A mixture of 1,3-dichloro-2-propanol, sodium dichromate, and water is prepared in a flask equipped with a stirrer.
 - A solution of sulfuric acid is added dropwise to the mixture while stirring at a controlled temperature (e.g., 23-27°C) for several hours.
 - The resulting 1,3-dichloroacetone can be isolated and purified. This method has been reported to yield up to 79.6%.

While specific stability testing protocols for these compounds are not readily available in the public domain, a general forced degradation study can be performed to assess their stability under various stress conditions.

- Objective: To identify potential degradation products and pathways, and to determine the intrinsic stability of the compound.
- Procedure:
 - Sample Preparation: Prepare solutions of the compound in a suitable solvent.
 - Stress Conditions: Expose the samples to various stress conditions, including:
 - Acidic Hydrolysis: Treat with an acid (e.g., HCl) at elevated temperatures.
 - Basic Hydrolysis: Treat with a base (e.g., NaOH) at elevated temperatures.
 - Oxidative Degradation: Treat with an oxidizing agent (e.g., H₂O₂) at room temperature or elevated temperatures.
 - Thermal Degradation: Heat the solid compound or a solution at a high temperature.
 - Photodegradation: Expose a solution to UV light.
 - Analysis: Analyze the stressed samples at various time points using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with a UV or mass spectrometric detector, to quantify the remaining parent compound and detect any degradation products.
 - Data Evaluation: Evaluate the extent of degradation under each condition to understand the stability profile of the compound.

Logical Relationships in Stability and Storage

The following diagram illustrates the key factors influencing the stability of 1,3-dihaloacetones and the corresponding mitigation strategies through proper storage and handling.



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Caption: Key factors affecting stability and their mitigation strategies.

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- To cite this document: BenchChem. [A Technical Guide to the Stability and Storage of 1,3-Dihaloacetones]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15073203#stability-and-storage-conditions-for-1-3-dibromo-1-3-dichloroacetone>]

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